

Safeguarding Your Research: A Comprehensive Guide to Handling Diethyl Butylmalonate

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Compound of Interest

Compound Name: Diethyl butylmalonate

Cat. No.: B051932

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Essential safety protocols and logistical information for the proper handling and disposal of **Diethyl butylmalonate** are critical for ensuring a safe laboratory environment. This guide provides clear, step-by-step procedures for researchers, scientists, and drug development professionals. By adhering to these guidelines, you can minimize risks and build a strong foundation of laboratory safety.

Diethyl butylmalonate is a combustible liquid that requires careful handling to prevent exposure and ensure laboratory safety.[1][2] While it is not classified as a hazardous substance, proper personal protective equipment (PPE) and adherence to safety protocols are mandatory.[3]

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **Diethyl butylmalonate**.

Property	Value	Source
CAS Number	133-08-4	[3]
Molecular Formula	C11H20O4	[4][5]
Molecular Weight	216.27 g/mol	[4]
Appearance	Colorless liquid	[1][5]
Odor	Odorless	[1][5]
Boiling Point	235 - 240 °C (455 - 464 °F)	[5]
Flash Point	93 - 94 °C (199.4 - 201.2 °F)	[2][3]
Density	0.983 g/mL at 25 °C	[4]

Experimental Protocol: Safe Handling of Diethyl Butylmalonate

This protocol outlines the essential steps for safely handling **Diethyl butylmalonate** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area.[1][2][3][4]
- Use a local exhaust ventilation system to minimize the inhalation of vapors.[6]
- Ensure a safety shower and eye wash station are readily accessible.[6]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.[2][3][7]
- Hand Protection: Wear impervious chemical-resistant gloves.[3][4] Inspect gloves for any damage before use and use proper glove removal techniques to avoid skin contact.[3][4]

- Body Protection: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3][5][7]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not required.[1][4][5] For large-scale operations, emergencies, or in situations where ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter.[5]

3. Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[3][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][8] No smoking is permitted in the handling area.[1][2][8]
- Store in a cool, dry, and well-ventilated place.[1][2][3][4]
- Keep containers tightly closed when not in use.[2][3][4]
- Incompatible materials to avoid include acids, bases, and reducing agents.[2]

4. First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][4]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water.[3][4] Remove contaminated clothing.[1][2] Get medical attention if irritation develops or persists.[7]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Seek medical attention.[1][2]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.[3][4]

5. Accidental Release Measures:

- Ensure adequate ventilation.[3]
- Remove all sources of ignition.[1][2]
- Absorb the spill with an inert absorbent material such as sand, silica gel, or universal binder.
[1][2]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[3][4]
- Do not let the chemical enter drains.[3]

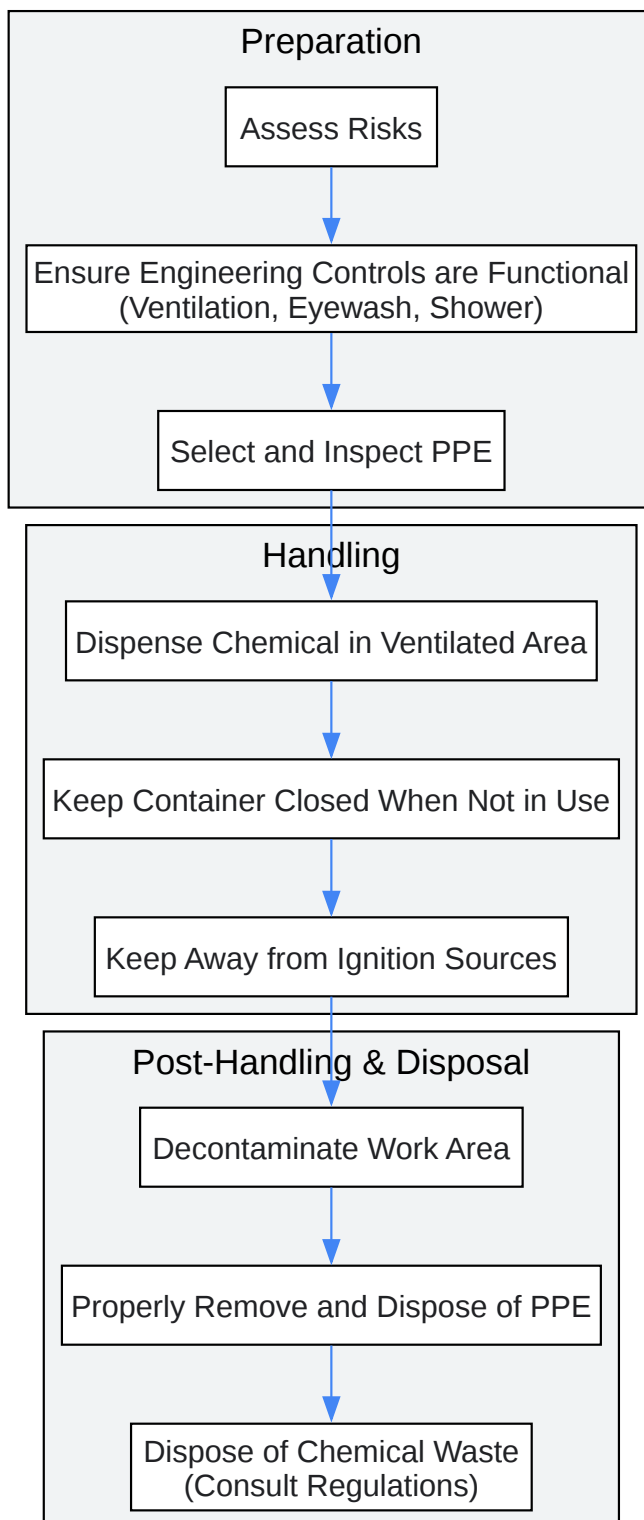
6. Disposal:

- Dispose of the waste material in accordance with local, regional, and national regulations.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]
- Contaminated packaging should be disposed of as unused product.[4]

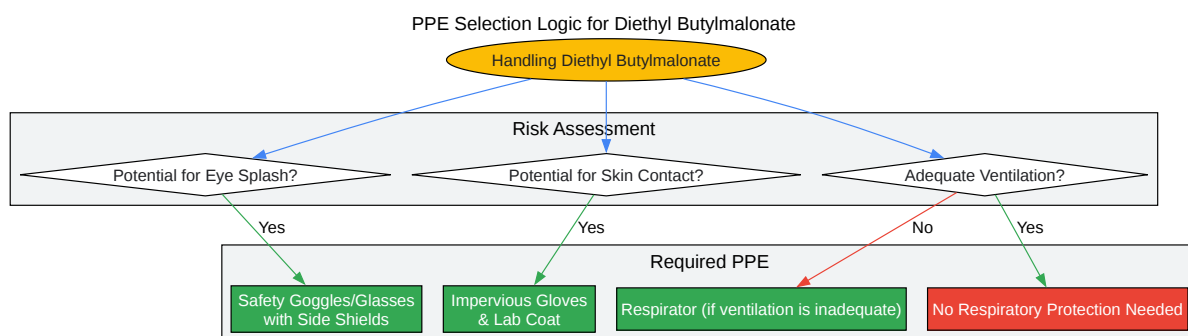
Visualizing Safety Workflows

To further clarify the necessary procedures, the following diagrams illustrate the operational workflow for handling **Diethyl butylmalonate** and the decision-making process for selecting appropriate personal protective equipment.

Operational Workflow for Handling Diethyl Butylmalonate

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Caption: A flowchart illustrating the step-by-step process for safely handling **Diethyl butylmalonate**.



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Caption: A decision tree for selecting the appropriate PPE when handling **Diethyl butylmalonate**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. cn.haihangindustry.com [cn.haihangindustry.com]

- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. tcichemicals.com [tcichemicals.com]
- 7. westliberty.edu [westliberty.edu]
- 8. carlroth.com [carlroth.com]
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